

Frequently Asked Questions (FAQs): Core Synthesis & Optimization

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Compound of Interest

Compound Name: 2-(4-Benzylpiperidino)acetonitrile

CAS No.: 25842-31-3

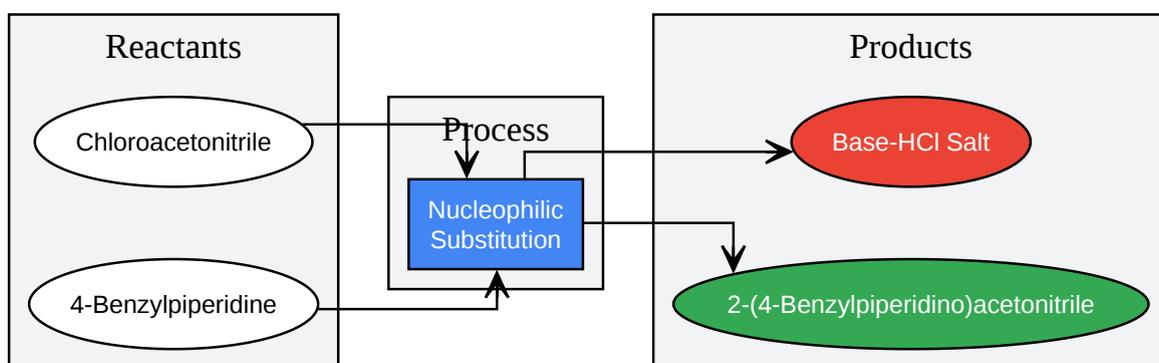
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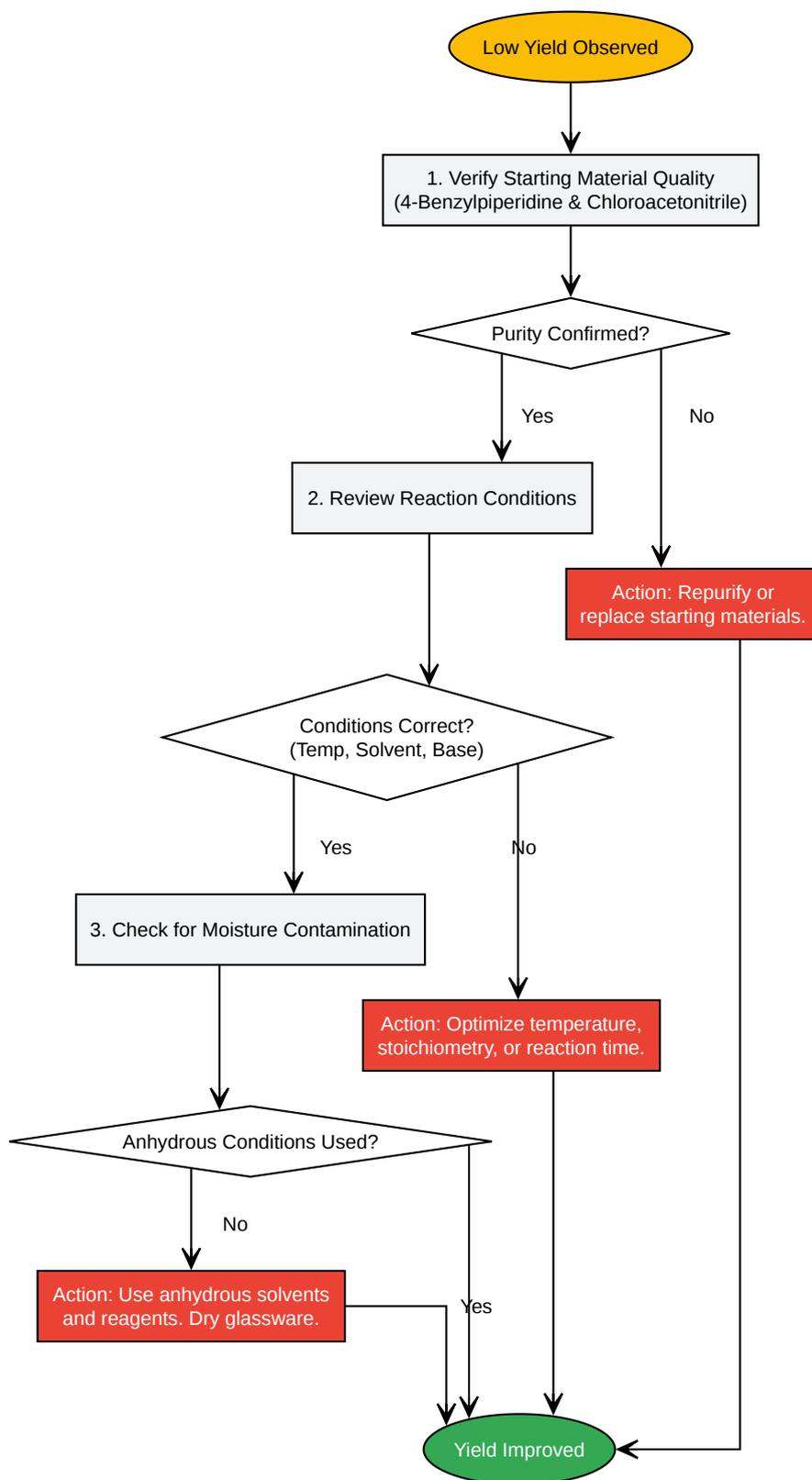
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Q1: What is the most common and scalable synthetic route for 2-(4-Benzylpiperidino)acetonitrile?

The most direct and widely used method for synthesizing **2-(4-Benzylpiperidino)acetonitrile** is the nucleophilic substitution reaction between 4-benzylpiperidine and a haloacetonitrile, typically chloroacetonitrile. This reaction, a classic example of N-alkylation, is favored for its straightforward execution and relatively high yields.

The reaction mechanism involves the nucleophilic attack of the secondary amine of 4-benzylpiperidine on the electrophilic carbon of chloroacetonitrile, displacing the chloride ion to form the desired product. An appropriate base is typically used to neutralize the hydrogen chloride generated during the reaction, driving the equilibrium towards the product.





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